

2-Amino-3,5-dichloropyridine melting point and boiling point

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Compound of Interest

Compound Name: 2-Amino-3,5-dichloropyridine

Cat. No.: B145740

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An In-depth Technical Guide to the Physicochemical Properties of **2-Amino-3,5-dichloropyridine**

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Amino-3,5-dichloropyridine**, tailored for researchers, scientists, and professionals in drug development. This document compiles key data, details relevant experimental protocols, and presents a logical workflow for its synthesis.

Data Presentation: Physicochemical Properties

The following table summarizes the key physical properties of **2-Amino-3,5-dichloropyridine**. The melting point is consistently reported across various sources, while the boiling point at standard atmospheric pressure is not readily available in the cited literature.

Property	Value	Source(s)
Melting Point	78-83 °C	[1] [2] [3] [4]
	78.0 to 82.0 °C	
	81 °C	
Appearance	White to cream or pale brown powder/crystalline powder. [1]	Multiple
Boiling Point	Data not available at standard pressure.	

Experimental Protocols

While specific protocols for the determination of the melting point were not detailed in the provided literature, a standard method would involve heating a small sample in a capillary tube using a calibrated melting point apparatus and observing the temperature range from the first appearance of liquid to the complete melting of the solid. The purity of the compound, often determined by methods like Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC), is critical for an accurate melting point measurement.[\[1\]](#)[\[3\]](#)[\[5\]](#)

A detailed experimental protocol for the synthesis of **2-Amino-3,5-dichloropyridine** is provided below, as this is a fundamental procedure for obtaining the compound for property analysis.

Synthesis of 2-Amino-3,5-dichloropyridine from 2-Amino-5-chloropyridine

This synthesis involves the chlorination of 2-amino-5-chloropyridine using N-chlorosuccinimide (NCS).[\[3\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- 2-amino-5-chloropyridine
- N-chlorosuccinimide (NCS)
- N,N-Dimethylformamide (DMF)

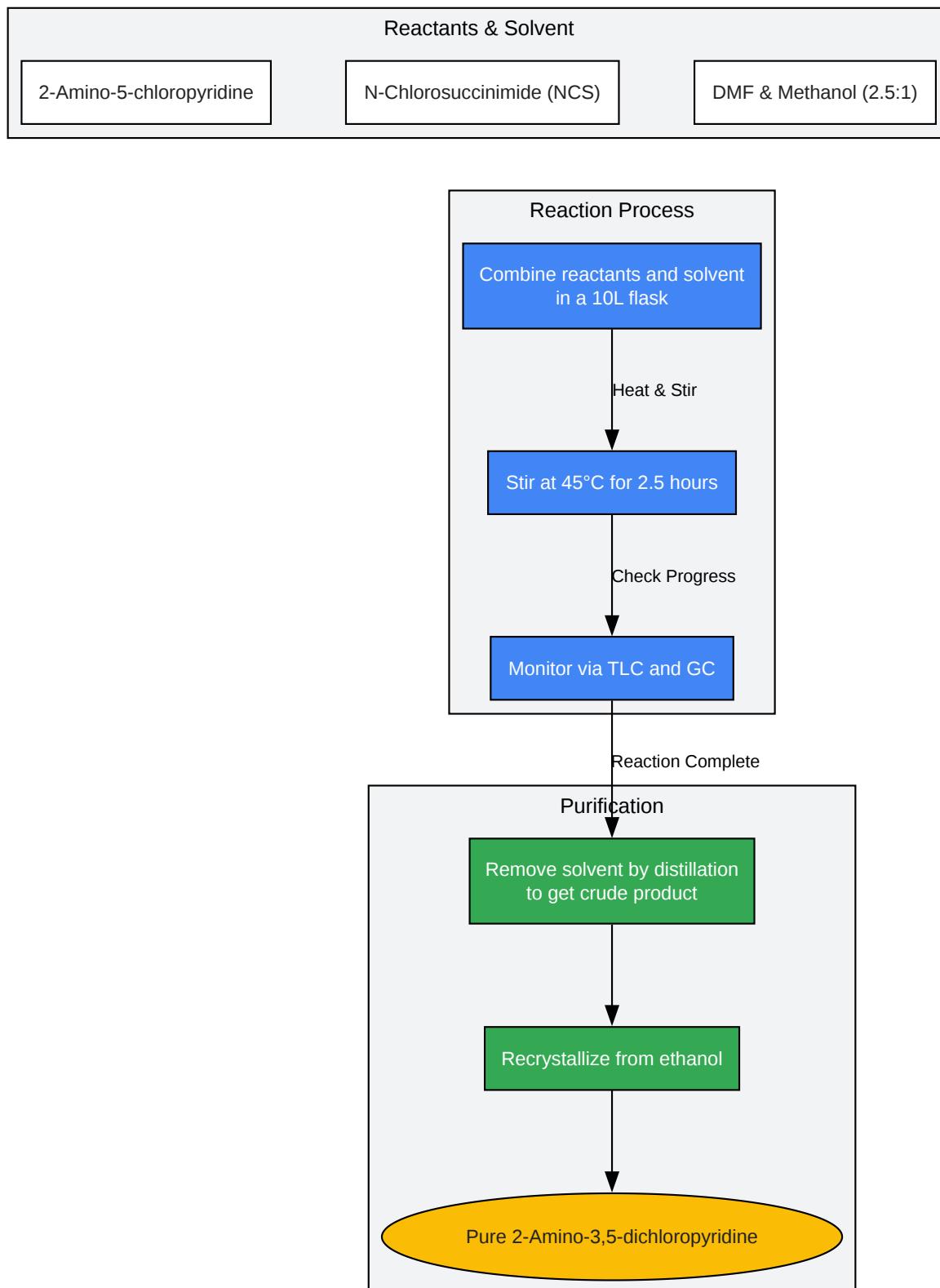
- Methanol
- Ethanol (for recrystallization)

Procedure:

- Reaction Setup: A solvent mixture of DMF and methanol, in a 2.5:1 volume ratio, is added to a 10-liter, three-necked round-bottomed flask equipped with a thermometer, condensation reflux device, and a magnetic stirrer.[3][5]
- Addition of Reactants: 2560.8 g of 2-amino-5-chloropyridine and 6118.4 g of N-chlorosuccinimide are sequentially added to the solvent mixture.[3][5]
- Reaction Conditions: The reaction mixture is stirred at a constant temperature of 45°C for 2.5 hours.[3][5]
- Monitoring: The progress of the reaction is monitored using Thin-Layer Chromatography (TLC) and Gas Chromatography (GC) until the starting material is consumed.[3][5]
- Work-up and Purification: Upon completion, the solvent is removed by distillation to yield the crude product.[3][5] The crude product is then purified by recrystallization from ethanol to obtain pure **2-amino-3,5-dichloropyridine**.[3][5][6] The final product is dried, resulting in a yield of approximately 70.5% with a purity of 98.20% as determined by GC.[3][5]

Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of **2-Amino-3,5-dichloropyridine**.



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Caption: Synthesis workflow for **2-Amino-3,5-dichloropyridine**.

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